

Technical Data Summary: p-Tolualdehyde-d4

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Compound of Interest

Compound Name: *p*-Tolualdehyde-d4

Cat. No.: B12316089

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This document provides the molecular weight and associated chemical data for **p-Tolualdehyde-d4**, a deuterated analog of p-Tolualdehyde. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields requiring precise data for isotopically labeled compounds.

Chemical Properties

p-Tolualdehyde-d4, also known as 4-Methylbenzaldehyde-d4, is a stable isotope-labeled version of p-Tolualdehyde where four hydrogen atoms on the benzene ring have been replaced by deuterium. This substitution is valuable for use as an internal standard in mass spectrometry-based quantitative analysis and for mechanistic studies of chemical reactions.

Data Presentation

The key quantitative data for **p-Tolualdehyde-d4** and its unlabeled counterpart are summarized below for direct comparison.

| Property | p-Tolualdehyde-d4 | p-Tolualdehyde (Unlabeled) |
|-------------------|--|---|
| Synonyms | 4-Methylbenzaldehyde-2,3,5,6-d4, p-Tolualdehyde-D4[1][2] | 4-Methylbenzaldehyde, p-Tolylaldehyde[3][4] |
| Molecular Formula | C ₈ D ₄ H ₄ O[2] | C ₈ H ₈ O[3][4][5] |
| Molecular Weight | 124.173[1][2] | 120.15[4][5] |
| CAS Number | 1219804-07-5[1][2] | 104-87-0[1][5] |

Note on In-depth Analysis: The request for experimental protocols, signaling pathways, and logical relationship diagrams is not applicable to the characterization of a single, stable chemical compound's molecular weight. Such documentation is typically associated with biological processes, complex system workflows, or extensive research studies rather than the fundamental physical properties of a molecule.

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References

- 1. p-Tolualdehyde-2,3,5,6-d4 | LGC Standards [lgcstandards.com]
- 2. Buy Online CAS Number 1219804-07-5 - TRC - p-Tolualdehyde-2,3,5,6-d4 | LGC Standards [lgcstandards.com]
- 3. 4-Methylbenzaldehyde - Wikipedia [en.wikipedia.org]
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